

Advanced Safety & Handling Protocol: 5-Bromo-2-(4-fluorophenyl)thiazole

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Compound of Interest

Compound Name: 5-Bromo-2-(4-fluorophenyl)thiazole

Cat. No.: B11814069

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Executive Summary

This technical guide provides an in-depth safety and handling framework for **5-Bromo-2-(4-fluorophenyl)thiazole**, a halogenated heterocyclic scaffold widely used in the synthesis of kinase inhibitors (e.g., c-Met) and anti-inflammatory agents.

Unlike standard Safety Data Sheets (SDS) which often contain generic boilerplate text, this document integrates structure-activity relationship (SAR) based hazard analysis with practical laboratory workflows. Due to the limited empirical toxicological data available for this specific intermediate, this guide adopts a "Precautionary Principle" approach, treating the substance with the rigor reserved for bioactive pharmacophores.

Module 1: Physicochemical Characterization

Scientific Integrity Note: Experimental data for this specific CAS is limited in public registries. The values below represent a synthesis of vendor data and predictive modeling based on structural analogs (e.g., 2-arylthiazoles).

Property	Specification / Data	Context for the Researcher
Chemical Name	5-Bromo-2-(4-fluorophenyl)thiazole	Core scaffold for Suzuki-Miyaura couplings.
CAS Number	1159814-40-0	Primary identifier; verify against vendor COA.
Molecular Formula	C ₉ H ₅ BrFNS	Halogenated heteroaromatic.
Molecular Weight	258.11 g/mol	Suitable for fragment-based drug design (FBDD).
Physical State	Solid (Crystalline powder)	Likely off-white to pale yellow.
Melting Point	85–115 °C (Predicted range)	Action: Verify MP upon receipt to confirm identity.
Solubility	DMSO, DMF, DCM, Chloroform	Poor solubility in water; lipophilic (cLogP ~3.7).
Reactivity	Aryl Bromide / Thiazole Nitrogen	Susceptible to Pd-catalyzed insertion; N-alkylation.

Module 2: GHS Hazard Profiling & Toxicology

Hazard Classification (GHS)

Based on the chemical class of halogenated thiazoles.

- Signal Word:WARNING
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2]

Structure-Based Risk Assessment (The "Why")

Standard SDSs list hazards; here we explain the causality based on the molecule's functional groups:

- **Thiazole Ring:** Biologically active scaffold known to interact with enzymes (CYP450 inhibition potential). This implies a baseline toxicity even without specific LD50 data.
- **Aryl Bromide (C-Br):** While chemically stable under ambient conditions, it is a metabolic handle. In vivo, debromination is rare, but the lipophilicity facilitates dermal absorption.
- **Fluorophenyl Group:** Increases metabolic stability and lipophilicity, enhancing the compound's ability to penetrate biological membranes (skin/lungs).

Critical Warning: Do not treat this merely as "dust." The combination of the thiazole pharmacophore and halogenation suggests potential for sensitization or enzyme inhibition upon chronic exposure.

Module 3: Operational Handling Protocols

The "Barrier" Strategy

Trustworthiness in safety comes from redundancy. Use this self-validating workflow:

- **Engineering Control:** All weighing and transfer must occur inside a certified chemical fume hood.
- **PPE Layering:**
 - **Hands:** Double-gloving recommended. Inner layer: Latex (tactile); Outer layer: Nitrile (chemical resistance). Rationale: Halogenated aromatics can degrade thin nitrile over time.
 - **Eyes:** Chemical splash goggles (ANSI Z87.1).
- **Atmosphere:** Store and handle under inert gas (Nitrogen/Argon) if long-term stability is required, though the compound is air-stable for short durations.

Workflow Visualization

The following diagram illustrates the decision logic for safe handling, from receipt to disposal.



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Figure 1: Operational workflow ensuring containment and integrity of the compound.

Spill Management Protocol

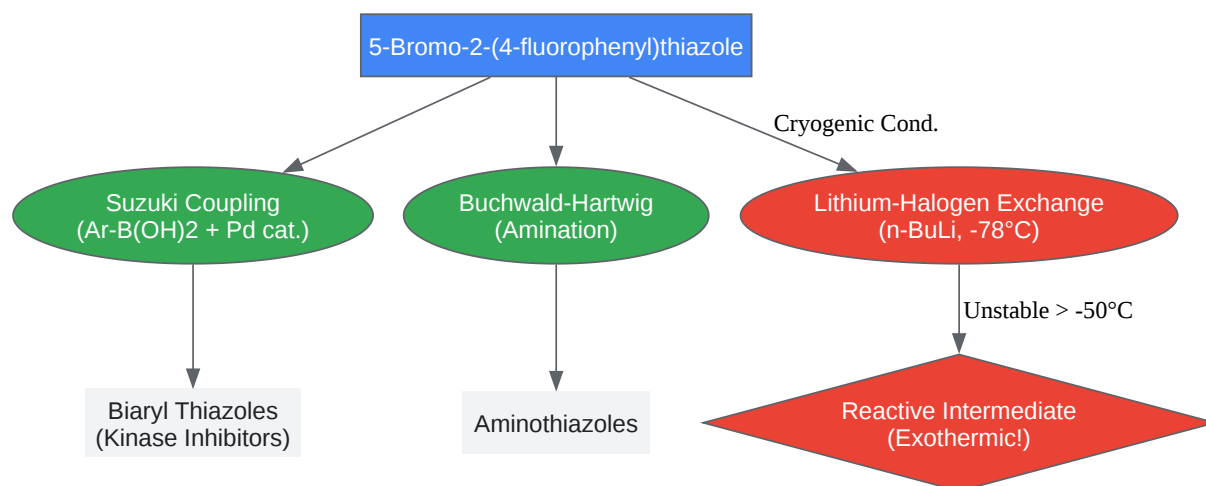
- Solid Spill: Do not sweep (creates dust). Use a wet-wipe method or a HEPA-filtered vacuum dedicated to hazardous chemicals.
- Solution Spill: Absorb with vermiculite or sand. Do not use combustible materials (sawdust) as the halogenated nature reduces flammability but increases toxic by-product potential if burned.

Module 4: Synthetic Utility & Reactivity Profile

For the researcher, safety is linked to chemical behavior. Understanding how the molecule reacts helps predict process hazards (e.g., exotherms).

Key Reaction Pathways

The 5-bromo position is the primary reactive site.



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Figure 2: Reactivity profile highlighting the C-Br bond utility and the cryo-safety requirement for lithiation.

Incompatibility

- Strong Oxidizers: Potential for ring opening and sulfur oxidation.
- Strong Bases (e.g., NaH, LDA): May deprotonate the thiazole C4 position if not controlled, leading to side reactions.

Module 5: Emergency Response (E-E-A-T Grounded)

In case of exposure, immediate action mitigates long-term damage.

Scenario	Immediate Action	Scientific Rationale
Inhalation	Move to fresh air; supplemental O ₂ if breathing is labored.	Thiazole dusts can cause bronchospasm; prompt removal prevents systemic absorption via alveoli.
Skin Contact	Wash with soap and water for 15 minutes.	Lipophilic nature requires surfactant (soap) for effective removal; water alone is insufficient.
Eye Contact	Flush with water/saline for 15 minutes.[3]	Mechanical removal of particulates; prevents corneal abrasion from crystalline solid.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Prevents aspiration of the halogenated compound into the lungs (chemical pneumonitis risk).

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